

"Dimethyl 3-bromo-2-oxopentanedioate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 3-bromo-2-oxopentanedioate*

Cat. No.: *B180679*

[Get Quote](#)

In-Depth Technical Guide: Dimethyl 3-bromo-2-oxopentanedioate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **Dimethyl 3-bromo-2-oxopentanedioate**, a chemical intermediate with applications in organic synthesis.

Core Chemical Data

The fundamental properties of **Dimethyl 3-bromo-2-oxopentanedioate** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₉ BrO ₅ [1] [2] [3] [4]
Molecular Weight	253.05 g/mol [1] [4] [5]

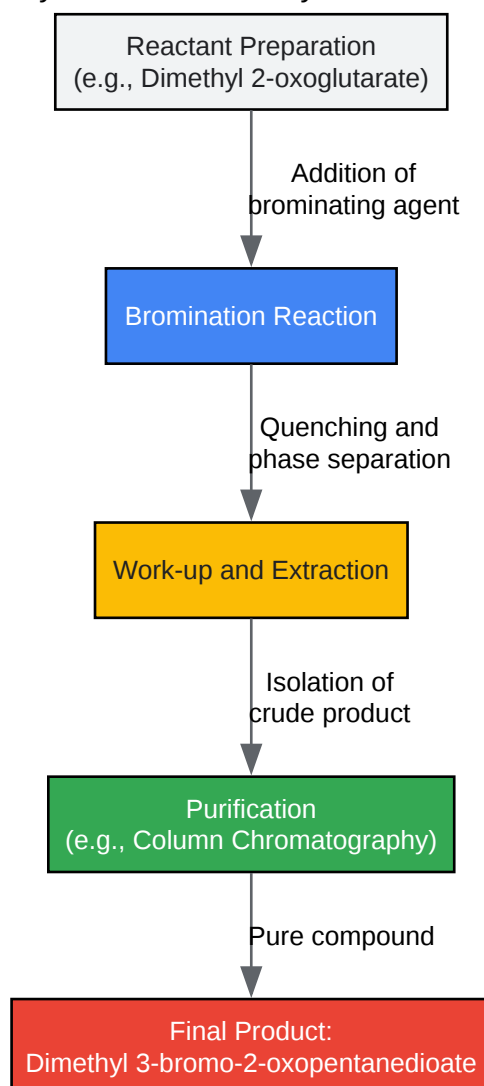
Synthesis and Applications

Dimethyl 3-bromo-2-oxopentanedioate serves as an intermediate in the synthesis of other chemical compounds. For instance, it is used in the preparation of Dimethyl 2-Oxoglutaconate.

The synthesis of **Dimethyl 3-bromo-2-oxopentanedioate** can be achieved through the bromination of a precursor molecule. A general approach involves reacting dimethyl 2-oxoglutarate with a brominating agent like copper(II) bromide in a suitable solvent, followed by purification.

While a detailed, step-by-step experimental protocol for a specific reaction is not available, the logical workflow for its synthesis can be conceptualized as a sequence of key stages.

Logical Workflow: Synthesis of Dimethyl 3-bromo-2-oxopentanedioate



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of **Dimethyl 3-bromo-2-oxopentanedioate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. CN112174823A - A kind of intermediate for synthesizing 2,2-dimethyl-3-oxetanone and its preparation method and application - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. DIMETHYL 3-BROMO-2-OXOPENTANEDIOATE | 148728-48-7 [sigmaaldrich.com]
- To cite this document: BenchChem. ["Dimethyl 3-bromo-2-oxopentanedioate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180679#dimethyl-3-bromo-2-oxopentanedioate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com